Spectroscopic Unveiling of 2-Oxopropyl Benzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*2-Oxopropyl benzoate*
CAS No.:	*6656-60-6*
Cat. No.:	*B1606548*

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Introduction

2-Oxopropyl benzoate, also known as acetonyl benzoate, is a keto-ester of significant interest in organic synthesis and medicinal chemistry. Its bifunctional nature, incorporating both a ketone and a benzoate ester, makes it a versatile building block for the synthesis of more complex molecules and a potential pharmacophore in drug design. A thorough understanding of its structural and electronic properties is paramount for its effective utilization. This technical guide provides an in-depth analysis of the spectroscopic data of **2-oxopropyl benzoate**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), offering a foundational resource for its identification, characterization, and application in research and development.

Chemical Structure and Properties at a Glance

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Property	Value
IUPAC Name	2-oxopropyl benzoate
Synonyms	Acetonyl benzoate, Hydroxyacetone benzoate
Molecular Formula	$C_{10}H_{10}O_3$[1]
Molecular Weight	178.18 g/mol [1]
CAS Number	6656-60-6[1]

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C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
C1 -- C7;
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C7 -- O2;
O2 -- C8;
C8 -- C9;
C9 -- O3 [style=double];
C9 -- C10;

// Hydrogen bonds
C2 -- H1;
C3 -- H2;
C4 -- H3;
C5 -- H4;
C6 -- H5;
C8 -- H6;
C8 -- H7;
C10 -- H8;
C10 -- H9;
C10 -- H10;


}
```

Caption: Chemical structure of **2-Oxopropyl benzoate**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of organic molecules. The ^{1}H and ^{13}C NMR spectra of **2-oxopropyl benzoate** provide definitive information about the number and connectivity of the protons and carbon atoms in the molecule.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **2-oxopropyl benzoate** is characterized by signals in both the aromatic and aliphatic regions, consistent with its molecular structure.

Experimental Protocol:

A standard protocol for acquiring a ^{1}H NMR spectrum involves dissolving a small sample of the compound (typically 5-10 mg) in a deuterated solvent (e.g., $CDCl_3$) containing a small amount of tetramethylsilane (TMS) as an internal standard. The spectrum is then recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher).

Data Interpretation:

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.1-7.4	Multiplet	5H	Aromatic protons (C_6H_5)
~4.9	Singlet	2H	Methylene protons (-O-CH_2-C=O)
~2.2	Singlet	3H	Methyl protons (-C(=O)-CH_3)

- Aromatic Region (δ ~7.4-8.1 ppm): The complex multiplet integrating to five protons is characteristic of the monosubstituted benzene ring of the benzoate group. The protons on the ring are chemically non-equivalent and exhibit coupling to each other, resulting in a complex splitting pattern.

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- Methylene Protons (δ ~4.9 ppm): The singlet integrating to two protons is assigned to the methylene group (CH_2) positioned between the ester oxygen and the ketone carbonyl. The deshielding effect of both adjacent electron-withdrawing groups results in a downfield chemical shift.

- Methyl Protons (δ ~2.2 ppm): The singlet integrating to three protons corresponds to the methyl group (CH_3) of the acetyl moiety. This signal appears in the typical region for a methyl ketone.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the different carbon environments within the molecule.

Experimental Protocol:

Similar to ^{1}H NMR, the sample is dissolved in a deuterated solvent and the spectrum is acquired on a high-field NMR spectrometer. Proton decoupling is typically used to simplify the spectrum, resulting in a single peak for each unique carbon atom.

Data Interpretation:

Chemical Shift (δ, ppm)	Assignment
~205	Ketone Carbonyl (C=O)
~166	Ester Carbonyl (C=O)
~134-128	Aromatic Carbons (C_6H_5)
~68	Methylene Carbon (-O-CH_2-C=O)
~27	Methyl Carbon (-C(=O)-CH_3)

- Carbonyl Carbons (δ ~205 and ~166 ppm): Two distinct signals in the downfield region are observed for the two carbonyl carbons. The signal at approximately 205 ppm is characteristic of a ketone carbonyl, while the signal around 166 ppm is typical for an ester carbonyl.

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- Aromatic Carbons (δ ~128-134 ppm): Multiple signals in this region correspond to the six carbons of the benzene ring. The exact chemical shifts are influenced by the substitution pattern.
- Methylene Carbon (δ ~68 ppm): The signal for the methylene carbon is found in the aliphatic region, shifted downfield due to the attachment to the electron-withdrawing ester oxygen.
- Methyl Carbon (δ ~27 ppm): The upfield signal corresponds to the methyl carbon of the acetyl group.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by detecting the vibrational frequencies of its bonds.

Experimental Protocol:

An IR spectrum can be obtained using various techniques, such as preparing a thin film of the liquid sample between two salt plates (e.g., NaCl or KBr) or using an Attenuated Total Reflectance (ATR) accessory. The spectrum is then recorded using an FTIR spectrometer.

Data Interpretation:

Wavenumber (cm^{-1})	Vibration	Functional Group
~3060	C-H stretch	Aromatic
~2950	C-H stretch	Aliphatic
~1720	C=O stretch	Ester Carbonyl
~1710	C=O stretch	Ketone Carbonyl
~1600, ~1450	C=C stretch	Aromatic Ring
~1270, ~1100	C-O stretch	Ester

- Carbonyl Stretching (ν(C=O)): The most prominent features in the IR spectrum of **2-oxopropyl benzoate** are the strong absorption bands corresponding to the two carbonyl

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groups. The ester carbonyl typically appears at a slightly higher wavenumber (~1720 cm^{-1}) than the ketone carbonyl (~1710 cm^{-1}).

- Aromatic C-H and C=C Stretching: The absorptions around 3060 cm^{-1} are characteristic of aromatic C-H stretching vibrations. The peaks at approximately 1600 cm^{-1} and 1450 cm^{-1} are due to the carbon-carbon stretching vibrations within the benzene ring.
- Aliphatic C-H Stretching: The band around 2950 cm^{-1} arises from the C-H stretching vibrations of the methylene and methyl groups.
- C-O Stretching: Strong bands in the region of 1270 cm^{-1} and 1100 cm^{-1} are indicative of the C-O stretching vibrations of the ester group.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and elucidating its structure.

Experimental Protocol:

A common method for analyzing **2-oxopropyl benzoate** is Gas Chromatography-Mass Spectrometry (GC-MS). The compound is first separated on a GC column and then introduced into the mass spectrometer, where it is ionized (typically by electron impact, EI) and fragmented. The mass-to-charge ratio (m/z) of the resulting ions is then measured.

Data Interpretation:

The mass spectrum of **2-oxopropyl benzoate** will show a molecular ion peak (M^+) at m/z = 178, corresponding to its molecular weight. The fragmentation pattern is dictated by the stability of the resulting carbocations and neutral losses.

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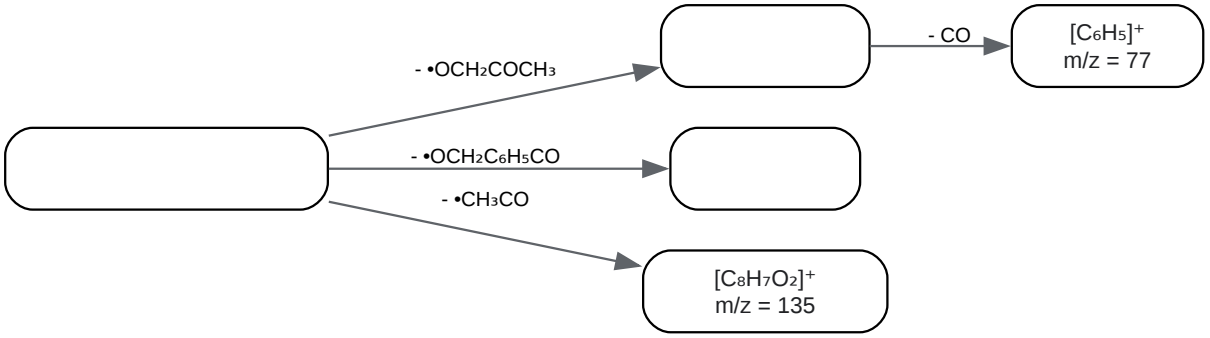

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Caption: Proposed key fragmentation pathways of **2-Oxopropyl benzoate** in Mass Spectrometry.

- Molecular Ion (m/z = 178): The presence of a peak at m/z 178 confirms the molecular weight of the compound.
- Base Peak (m/z = 105): A very intense peak is expected at m/z 105, which corresponds to the benzoyl cation ($[C_6H_5CO]^+$). This highly stable acylium ion is formed by the cleavage of the ester bond and loss of the 2-oxopropyl radical.
- Fragment at m/z = 77: The loss of a carbon monoxide molecule (CO) from the benzoyl cation (m/z 105) results in the formation of the phenyl cation ($[C_6H_5]^+$) at m/z 77.
- Fragment at m/z = 43: Another significant peak may be observed at m/z 43, corresponding to the acetyl cation ($[CH_3CO]^+$), formed by cleavage of the bond between the methylene and carbonyl groups of the side chain.

Conclusion

The combined application of NMR, IR, and MS provides a comprehensive and unambiguous characterization of **2-oxopropyl benzoate**. The ^1H and ^{13}C NMR spectra confirm the carbon-hydrogen framework, the IR spectrum identifies the key functional groups (ester and ketone), and the mass spectrum confirms the molecular weight and provides characteristic fragmentation patterns. This detailed spectroscopic guide serves as a valuable resource for

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researchers, enabling confident identification and facilitating the further exploration of this versatile molecule in various scientific endeavors.

References

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Sources

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